

the chemical structure and properties of pimelate

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Compound of Interest

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An In-depth Technical Guide to the Chemical Structure and Properties of **Pimelate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biochemical significance of **pimelate**. The information is intended for researchers, scientists, and professionals in the field of drug development who are interested in the fundamental characteristics and biological roles of this dicarboxylic acid.

Chemical Structure and Identification

Pimelate is the conjugate base of pimelic acid, a seven-carbon α,ω -dicarboxylic acid. The systematic IUPAC name for pimelic acid is heptanedioic acid.^{[1][2][3][4]} It is a linear saturated dicarboxylic acid, and its structure consists of a five-carbon chain flanked by two carboxyl groups.^[2]

Table 1: Chemical Identifiers for Pimelic Acid

Identifier	Value
IUPAC Name	heptanedioic acid[1][5]
Other Names	1,5-Pentanedicarboxylic acid, Heptane-1,7-dioic acid[2][4]
CAS Number	111-16-0[2]
Chemical Formula	C ₇ H ₁₂ O ₄ [2]
SMILES	OC(=O)CCCCCC(O)=O[3]
InChI	InChI=1S/C7H12O4/c8-6(9)4-2-1-3-5-7(10)11/h1-5H2,(H,8,9)(H,10,11)[3][4]
InChIKey	WLJVNTCWHIRURA-UHFFFAOYSA-N[3][4]

Physicochemical Properties

Pimelic acid exists as a white crystalline solid at room temperature.[2] Its physical and chemical properties are summarized in the table below.

Table 2: Physicochemical Properties of Pimelic Acid

Property	Value
Molar Mass	160.17 g/mol [6] [7]
Melting Point	103-106 °C [1] [5]
Boiling Point	342 °C (decomposes) [1] [6] [7] [8]
Density	1.28 g/cm ³ [1] [7]
Water Solubility	50 g/L at 20 °C [6] [8]
Solubility in other solvents	Soluble in ethanol and ether; sparingly soluble in cold benzene. [2] [3] [9]
pKa ₁	4.71 [1] [3]
pKa ₂	5.58 [1]
LogP	0.61 [5] [6] [8]

Biochemical Role: A Key Precursor in Biotin Synthesis

Pimelate, in the form of pimeloyl-CoA or pimeloyl-ACP, is a crucial intermediate in the biosynthesis of biotin (Vitamin B7) in many bacteria, archaea, fungi, and plants.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#) Since mammals cannot synthesize biotin, the bacterial biotin synthesis pathway is a potential target for the development of new antimicrobial agents.[\[12\]](#)[\[13\]](#)

The biosynthesis of biotin can be broadly divided into two stages: the synthesis of the **pimelate** moiety and the subsequent assembly of the bicyclic ring structure.[\[10\]](#)[\[13\]](#) While the ring assembly pathway is highly conserved, the synthesis of the **pimelate** moiety varies significantly among different organisms.[\[10\]](#)[\[14\]](#)

Several distinct pathways for **pimelate** biosynthesis have been identified in microorganisms:

- The *E. coli* BioC-BioH Pathway: This pathway involves a modified fatty acid synthesis route where malonyl-ACP is elongated to form pimeloyl-ACP.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

- The *B. subtilis* Biol-BioW Pathway: In this pathway, pimeloyl-ACP is produced through the oxidative cleavage of long-chain acyl-ACPs by a cytochrome P450 enzyme, Biol.[10][11][14][16][17] BioW then acts as a pimeloyl-CoA synthetase, converting free pimelic acid to pimeloyl-CoA.[10][11]
- The α -proteobacteria BioZ Pathway: This pathway utilizes the novel enzyme BioZ to catalyze the formation of pimeloyl-ACP from an intermediate in lysine degradation, glutaryl-CoA.[12][15]

The following diagram illustrates a generalized pathway for biotin synthesis starting from the **pimelate** moiety.



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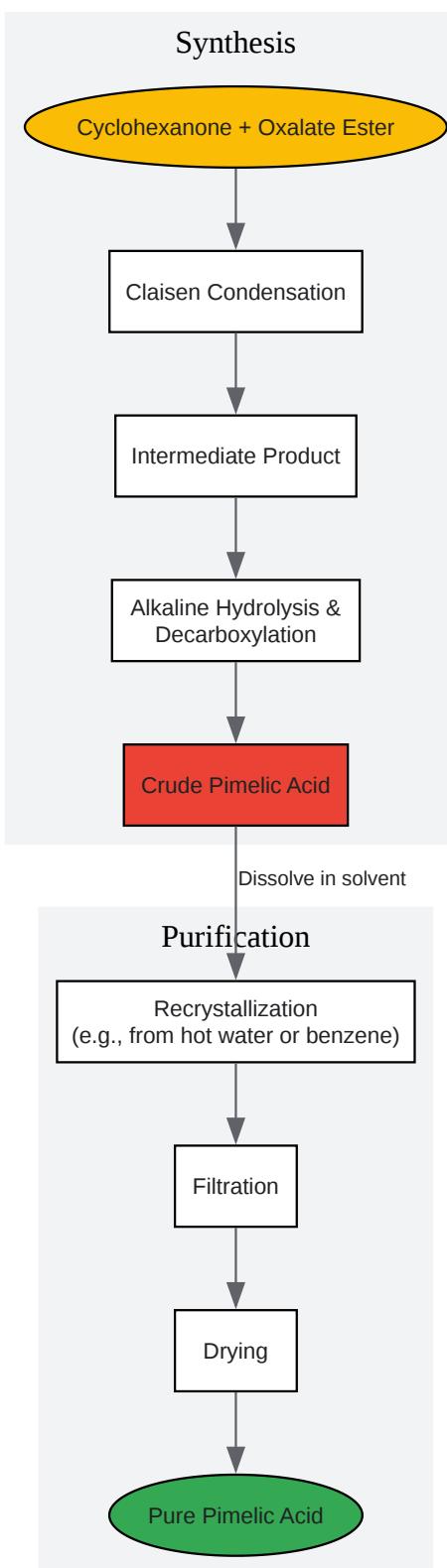
Figure 1. Simplified Biotin Synthesis Pathway from **Pimelate**.

Experimental Protocols

Synthesis and Purification of Pimelic Acid

Several methods for the synthesis of pimelic acid have been reported. A common laboratory-scale synthesis involves the oxidation of cyclohexanone.[1][18] Another established method is the reduction of salicylic acid.[1] Industrially, pimelic acid can be produced by the oxidation of cycloheptanone or the carbonylation of ϵ -caprolactone.[1][19]

A general workflow for the synthesis of pimelic acid from cyclohexanone, followed by purification, is outlined below. The purification of crude pimelic acid can be achieved through recrystallization from hot water or benzene, or by steam distillation to remove volatile impurities.[20][21]



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Figure 2. Workflow for Synthesis and Purification of Pimelic Acid.

Analytical Methods

The analysis of pimelic acid and other organic acids is typically performed using chromatographic techniques. High-Performance Liquid Chromatography (HPLC) coupled with UV detection is a common method for the quantification of organic acids.[22] For more complex matrices or when higher sensitivity is required, Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS) are employed.[22] Sample preparation for these methods may involve extraction and derivatization steps.

Signaling Pathways

While some fatty acids, such as palmitic acid, are known to act as signaling molecules in various cellular processes, there is currently limited direct evidence to suggest that **pimelate** itself functions as a signaling molecule in a similar capacity.[23] Its primary and well-established role in biology is as a biosynthetic precursor. Further research is needed to explore any potential signaling functions of **pimelate** or its derivatives.

Conclusion

Pimelate is a dicarboxylic acid with well-defined chemical and physical properties. Its significance in the biological realm is primarily as an essential precursor in the biotin synthesis pathway in a wide range of organisms. The diversity of the **pimelate** biosynthetic pathways across different species presents opportunities for the development of targeted antimicrobial therapies. The established methods for its synthesis and analysis provide a solid foundation for further research into its metabolism and potential applications.

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